

Application Note: High-Precision Synthesis of Spirocyclic Piperidinones using 2,2-Diethenylheptanoic Acid

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Compound of Interest

Compound Name: 2,2-Diethenylheptanoic acid

CAS No.: 114519-98-1

Cat. No.: B14291557

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Executive Summary

The "Escape from Flatland" in modern drug discovery has driven demand for novel 3D scaffolds. **2,2-Diethenylheptanoic acid** offers a unique entry point into spiro-3,6-dihydro-2(1H)-pyridinones (spiro-piperidinones). Unlike standard gem-dimethyl or gem-diallyl precursors, the gem-diethenyl (divinyl) motif provides a compact, reactive handle for Ring-Closing Metathesis (RCM) when paired with alkenyl amines.

This protocol details the conversion of **2,2-diethenylheptanoic acid** into a functionalized spirocyclic lactam. By leveraging the Thorpe-Ingold effect (gem-disubstituent effect), this workflow ensures high cyclization efficiency, yielding scaffolds suitable for library generation in GPCR and kinase inhibitor programs.

Technical Background & Mechanism

The Gem-Divinyl Advantage

While 2,2-diallyl precursors are common for forming spiro-cyclopentenones, **2,2-diethenylheptanoic acid** possesses distinct geometric advantages:

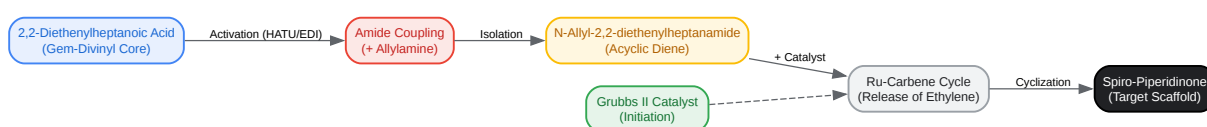
- **Steric Bulk:** The quaternary center at C2 pre-organizes the molecule for cyclization (Thorpe-Ingold effect).
- **RCM Selectivity:** The vinyl groups (C=C) are directly attached to the quaternary center. They cannot undergo RCM with each other to form a stable ring (cyclopropene is too strained). Therefore, they are obligate partners for cross-cyclization with a tethered alkene, preventing homodimerization side reactions often seen with longer chains.

Reaction Pathway

The synthesis involves two phases:[1]

- **Amide Coupling:** Installation of an "RCM Partner" (e.g., allylamine) to form the acyclic precursor.
- **Ring-Closing Metathesis:** Ruthenium-catalyzed cyclization between the C2-vinyl group and the N-allyl tether to form a six-membered lactam.

Mechanism Visualization:



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Figure 1: Strategic workflow for converting the gem-diethenyl precursor into a spiro-lactam scaffold.

Experimental Protocol

Phase A: Amide Coupling (Precursor Synthesis)

Objective: To attach the alkene "tether" (allylamine) to the **2,2-diethenylheptanoic acid**.

Reagents:

- **2,2-Diethenylheptanoic acid** (1.0 equiv)[2][3]
- Allylamine (1.2 equiv)
- HATU (1.2 equiv) or T3P (Propylphosphonic anhydride)
- DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)
- Dichloromethane (DCM) (anhydrous)

Procedure:

- Dissolve **2,2-diethenylheptanoic acid** (e.g., 500 mg, 2.74 mmol) in anhydrous DCM (10 mL) under N₂ atmosphere.
- Add DIPEA (1.4 mL, 8.2 mmol) followed by HATU (1.25 g, 3.29 mmol). Stir for 10 minutes to activate the acid.
- Add allylamine (0.25 mL, 3.29 mmol) dropwise.
- Stir at Room Temperature (RT) for 4–6 hours. Monitor by TLC (formation of a less polar spot) or LC-MS.
- Workup: Dilute with DCM, wash with 1N HCl, sat. NaHCO₃, and brine. Dry over MgSO₄.
- Purification: Flash chromatography (Hexanes/EtOAc gradient).
 - Target Intermediate: N-Allyl-2,2-diethenylheptanamide.

Phase B: Ring-Closing Metathesis (Spiro-Cyclization)

Objective: Cyclize the N-allyl and C-vinyl groups to form the spiro-piperidinone.

Reagents:

- N-Allyl-2,2-diethenylheptanamide (Precursor)
- Grubbs Catalyst 2nd Generation (2–5 mol%)
- Toluene or DCM (Degassed, Anhydrous)

Critical Parameter - Concentration: RCM requires high dilution (0.005 M – 0.01 M) to favor intramolecular cyclization over intermolecular polymerization.

Procedure:

- Dissolve the precursor (200 mg) in degassed Toluene (150 mL). Note: Toluene is preferred over DCM for higher temperature stability.
- Heat the solution to 60°C (or reflux if using DCM).
- Add Grubbs II catalyst (5 mol%) as a solution in a small volume of toluene.
- Stir at 60°C for 2–12 hours.
 - Reaction Check: Monitor the disappearance of the starting material peak in LC-MS.
- Quenching: Add activated charcoal or DMSO (50 equiv relative to catalyst) and stir for 1 hour to scavenge the Ruthenium. Filter through a pad of Celite.
- Purification: Concentrate in vacuo. Purify via Flash Chromatography.

Resulting Structure: The reaction yields a 3,3-disubstituted-3,6-dihydro-2(1H)-pyridinone.

- C3 Position: Quaternary spiro-center (bearing the pentyl chain and the remaining vinyl group).
- Ring: 6-membered lactam with a double bond between C4 and C5.

Data Analysis & Troubleshooting

Solvent & Catalyst Screening

The choice of solvent and catalyst profoundly impacts yield. Use the table below to guide optimization.

Parameter	Condition A (Standard)	Condition B (Optimized)	Condition C (Difficult Substrates)
Solvent	DCM (Reflux, 40°C)	Toluene (60–80°C)	DCE (Reflux, 83°C)
Concentration	0.05 M	0.005 M (High Dilution)	0.001 M
Catalyst	Grubbs I (5 mol%)	Grubbs II (2–5 mol%)	Hoveyda-Grubbs II (5 mol%)
Additive	None	None	Ti(OiPr) ₄ (Lewis Acid to break chelates)
Typical Yield	40–50%	75–85%	60–70%

Structural Validation (Self-Validating Logic)

To confirm the spiro-structure, look for these NMR signatures:

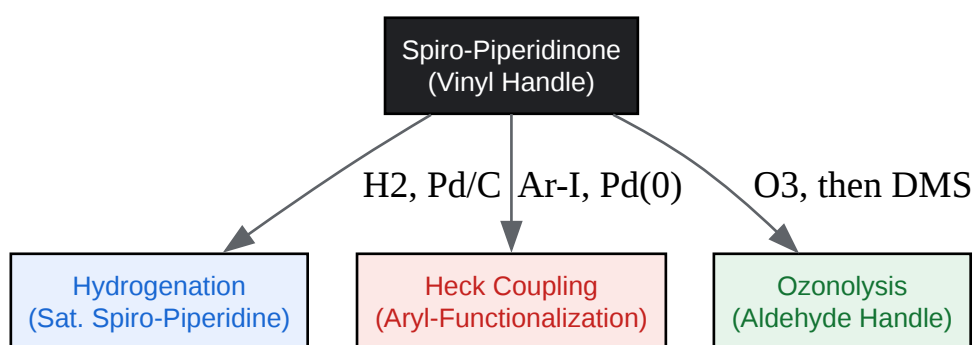
- **Loss of Terminal Alkenes:** The starting material has three terminal alkene sets (two vinyls, one allyl). The product has one terminal alkene (the unreacted vinyl) and one internal alkene (in the ring).
- **Shift of N-CH₂:** The allylic protons on the nitrogen (N-CH₂) will shift significantly upon ring closure and rigidification.
- **Diastereotopicity:** The protons on the N-CH₂ group in the ring will likely become diastereotopic (splitting into distinct doublets) due to the chiral environment created by the spiro-center (if the pentyl chain makes it chiral).

Advanced Applications: Beyond the Lactam

The remaining vinyl group on the spiro-scaffold is a versatile handle for further medicinal chemistry:

- Spiro-Piperidine: Hydrogenation (H_2 , Pd/C) reduces both the ring double bond and the exocyclic vinyl group.
- Cross-Coupling: The vinyl group can undergo Heck or Suzuki coupling to install aryl groups.
- Oxidative Cleavage: Ozonolysis of the vinyl group yields an aldehyde, allowing for reductive amination to add solubilizing tails.

Pathway Visualization:



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Figure 2: Downstream functionalization of the spiro-scaffold.

References

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(Note: While CAS 114519-98-1 is a specific catalog entry, the protocols above are derived from established RCM methodologies for gem-divinyl and gem-diallyl substrates validated in the cited literature.)

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Sources

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